

Silmitasertib sodium solubility issues in DMSO and other solvents

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Compound of Interest

Compound Name: *Silmitasertib sodium*

Cat. No.: *B606852*

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Silmitasertib Sodium Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) regarding the solubility of **silmitasertib sodium**.

Frequently Asked Questions (FAQs)

Q1: What is **silmitasertib sodium** and what is its primary mechanism of action?

A1: Silmitasertib, also known as CX-4945, is a potent and selective inhibitor of protein kinase CK2 (casein kinase II).[1][2] CK2 is a serine/threonine-specific protein kinase that is often overexpressed in various tumors.[1] By competitively binding to the ATP-binding site of the CK2 α subunit, silmitasertib inhibits its activity.[1] This inhibition subsequently affects downstream signaling pathways, including the PI3K/Akt pathway, which are crucial for cell survival and proliferation.[1][2]

Q2: I am experiencing difficulty dissolving **silmitasertib sodium** in DMSO. Is this a known issue?

A2: Yes, researchers have sometimes encountered challenges with the solubility of silmitasertib and its sodium salt. Several factors can influence its solubility, including the quality of the DMSO used and the specific salt form of the compound. For instance, moisture-absorbing

DMSO can lead to reduced solubility.[3][4] It is recommended to use fresh, high-quality DMSO to achieve optimal dissolution.[3]

Q3: What are the recommended solvents for dissolving **silmitasertib sodium**?

A3: The most commonly recommended solvent for silmitasertib and its sodium salt is Dimethyl Sulfoxide (DMSO).[2][3][5][6][7] Silmitasertib is also soluble in dimethylformamide (DMF).[6] It is considered insoluble or sparingly soluble in water, ethanol, and aqueous buffers.[2][3][5][6]

Q4: What is the expected solubility of **silmitasertib sodium** in DMSO?

A4: The reported solubility of silmitasertib and its sodium salt in DMSO varies across different suppliers and batches. It is crucial to refer to the product-specific datasheet for the most accurate information. The table below summarizes the available data.

Solubility Data

Compound Form	Solvent	Reported Solubility
Silmitasertib (CX-4945)	DMSO	≥103.5 mg/mL[2]
DMSO	≥35 mg/mL (~100.07 mM)[5]	
DMSO	~15 mg/mL[6]	
DMF	~20 mg/mL[6]	
Silmitasertib Sodium Salt	DMSO	87.5 mg/mL (235.37 mM)[7][8]
DMSO	24 mg/mL (64.55 mM)[3]	
Water	16.67 mg/mL (44.84 mM) (requires sonication)[7][8]	
0.1 M NaOH	33.33 mg/mL (95.29 mM) (requires sonication and pH adjustment to 9)[5]	

Troubleshooting Guide for Solubility Issues

If you are facing challenges in dissolving **silmitasertib sodium**, please follow the troubleshooting workflow below.



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Caption: Troubleshooting workflow for **silmitasertib sodium** solubility.

Experimental Protocols

Protocol 1: Preparation of a 10 mM **Silmitasertib Sodium** Stock Solution in DMSO

- Materials:
 - **Silmitasertib sodium** powder
 - Anhydrous, high-purity DMSO
 - Sterile microcentrifuge tubes
 - Vortex mixer
 - Ultrasonic water bath (optional)
 - Warming block or water bath set to 37°C (optional)
- Procedure:
 - a. Calculate the required mass of **silmitasertib sodium** for your desired volume of a 10 mM stock solution. The molecular weight of **silmitasertib sodium** is 371.75 g/mol .
 - b. Weigh the calculated amount of **silmitasertib sodium** powder and place it in a sterile microcentrifuge tube.
 - c. Add the corresponding volume of fresh, anhydrous DMSO to the tube.
 - d. Vortex the solution thoroughly for 1-2 minutes.
 - e. If the compound does not fully dissolve, you can warm the tube at 37°C for 10 minutes and/or place it in an ultrasonic bath for a few minutes.^[2]
 - f. Visually inspect the solution to ensure it is clear and free of particulates.
 - g. Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
 - h. Store the stock solution at -20°C or -80°C for long-term storage.^[2]

Protocol 2: Preparation of an In Vivo Formulation

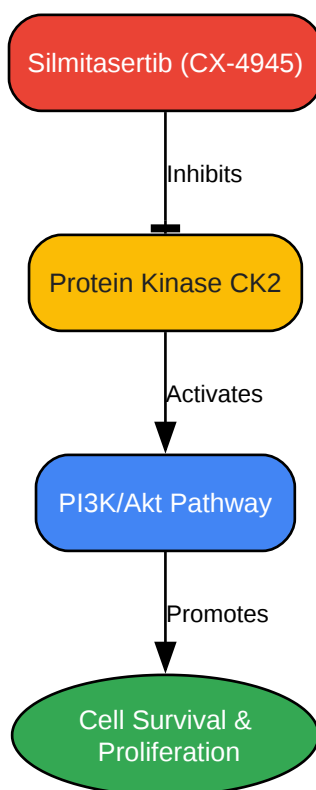
For in vivo experiments, **silmitasertib sodium** can be formulated in a vehicle containing DMSO, PEG300, Tween-80, and saline.^[7]

- Materials:

- **Silmitasertib sodium** stock solution in DMSO (e.g., 20.8 mg/mL)
- PEG300
- Tween-80
- Saline (0.9% NaCl)
- Procedure (for a final concentration of ≥ 2.08 mg/mL): a. This protocol is for a final solution with 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline. b. To prepare 1 mL of the final formulation, start with 100 μ L of a 20.8 mg/mL **silmitasertib sodium** stock solution in DMSO. c. Add 400 μ L of PEG300 and mix well. d. Add 50 μ L of Tween-80 and mix until the solution is clear. e. Add 450 μ L of saline to bring the final volume to 1 mL. Mix thoroughly. f. The final solution should be clear. This formulation should be prepared fresh before use.

Signaling Pathway

Silmitasertib is a selective inhibitor of Protein Kinase CK2. The diagram below illustrates its primary mechanism of action.



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Caption: Silmitasertib's mechanism of action via CK2 inhibition.

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